

# Technical Guide: Physical Properties of 4-(tert-Butyl)benzylamine Hydrochloride

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## Compound of Interest

Compound Name: 4-(tert-Butyl)benzylamine  
Hydrochloride

Cat. No.: B1286093

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Audience: Researchers, Scientists, and Drug Development Professionals

## Introduction

**4-(tert-Butyl)benzylamine hydrochloride** (CAS No: 39895-55-1) is a versatile amine derivative utilized as a key intermediate in the synthesis of various organic materials, agrochemicals, and pharmaceuticals.<sup>[1]</sup> The presence of the tert-butyl group on the benzyl ring enhances its stability and solubility in diverse chemical environments, making it a valuable building block in medicinal chemistry and organic synthesis.<sup>[1]</sup> This document provides a comprehensive overview of the core physical properties of **4-(tert-Butyl)benzylamine hydrochloride**, detailed experimental protocols for their determination, and logical workflows to guide laboratory practices.

## Core Physical and Chemical Properties

The fundamental physical and chemical characteristics of **4-(tert-Butyl)benzylamine hydrochloride** are summarized below. For properties where data for the hydrochloride salt is not readily available, information for the corresponding free base, 4-(tert-Butyl)benzylamine, is provided for reference.

Data Presentation: Summary of Physical Properties

Property	Value	Remarks	Source(s)
CAS Number	39895-55-1	For Hydrochloride Salt	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>11</sub> H <sub>17</sub> N·HCl		<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	199.72 g/mol		<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Likely a crystalline solid	The free base is a clear, colorless to pale yellow liquid. Amine hydrochlorides are typically crystalline solids.	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Melting Point	Data not available	Related compounds such as N-(tert-Butyl)benzylamine hydrochloride melt at 245-246 °C.	<a href="#">[6]</a>
Boiling Point	235-236 °C	Data for the free base. Hydrochloride salt is expected to decompose at high temperatures.	<a href="#">[4]</a> <a href="#">[7]</a>
Solubility	Soluble in water and alcohols	The tert-butyl group enhances solubility. <a href="#">[1]</a> The free base is poorly miscible with water. <a href="#">[4]</a> Synthesis protocols show dissolution in ethanol and water. <a href="#">[8]</a> <a href="#">[9]</a>	
Storage Conditions	Store at 0-8°C	Recommended for maintaining stability.	<a href="#">[1]</a> <a href="#">[2]</a>

## Experimental Protocols

Detailed methodologies for determining key physical properties are crucial for reproducible research and development. The following sections outline standard experimental protocols.

## Protocol for Melting Point Determination (Capillary Method)

The melting point is a critical indicator of purity for a solid compound.

Objective: To determine the temperature range over which the solid **4-(tert-Butyl)benzylamine hydrochloride** transitions to a liquid.

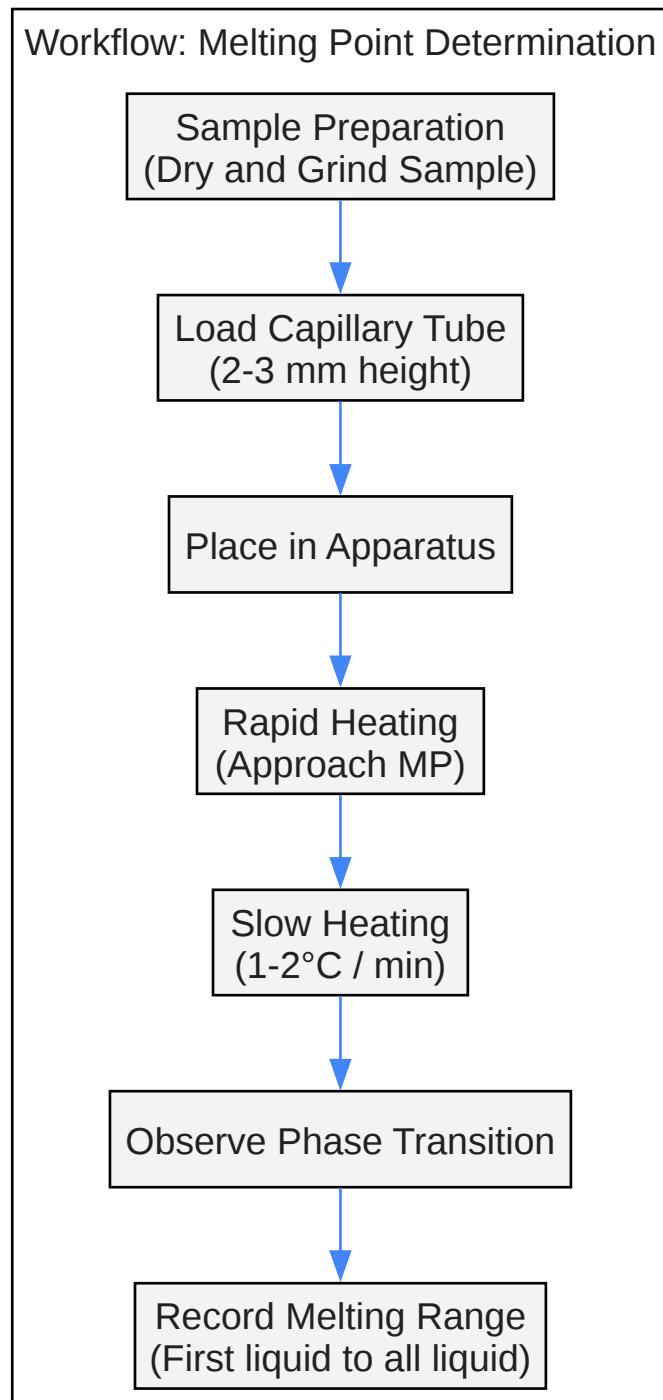
Apparatus:

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle

Procedure:

- Sample Preparation: Ensure the **4-(tert-Butyl)benzylamine hydrochloride** sample is completely dry. If necessary, grind the crystalline solid into a fine powder using a mortar and pestle.
- Loading the Capillary Tube: Tap the open end of a capillary tube into the powdered sample, forcing a small amount of the sample into the tube. Invert the tube and tap the sealed end gently on a hard surface to pack the sample down. Repeat until a packed column of 2-3 mm in height is achieved.
- Apparatus Setup: Place the loaded capillary tube into the heating block of the melting point apparatus.
- Heating and Observation:
  - Set the apparatus to heat at a rapid rate initially to approach the expected melting point.

- When the temperature is within 15-20°C of the anticipated melting point, reduce the heating rate to 1-2°C per minute to ensure thermal equilibrium.
- Carefully observe the sample through the magnifying lens.
- Data Recording:
  - Record the temperature at which the first drop of liquid appears (the lower limit of the melting range).
  - Record the temperature at which the entire sample has completely melted into a clear liquid (the upper limit of the melting range).
  - A pure compound will exhibit a sharp melting range of 1-2°C.



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Caption: Experimental workflow for melting point determination.

## Protocol for Purification via Recrystallization

Purification is essential to remove impurities from the synthesized hydrochloride salt. A common method involves recrystallization from a suitable solvent system.

**Objective:** To purify crude **4-(tert-Butyl)benzylamine hydrochloride** by dissolving it in a hot solvent and allowing it to crystallize upon cooling.

**Apparatus:**

- Erlenmeyer flasks
- Hot plate with stirring capability
- Büchner funnel and filter flask
- Filter paper
- Glass stir rod
- Ice bath

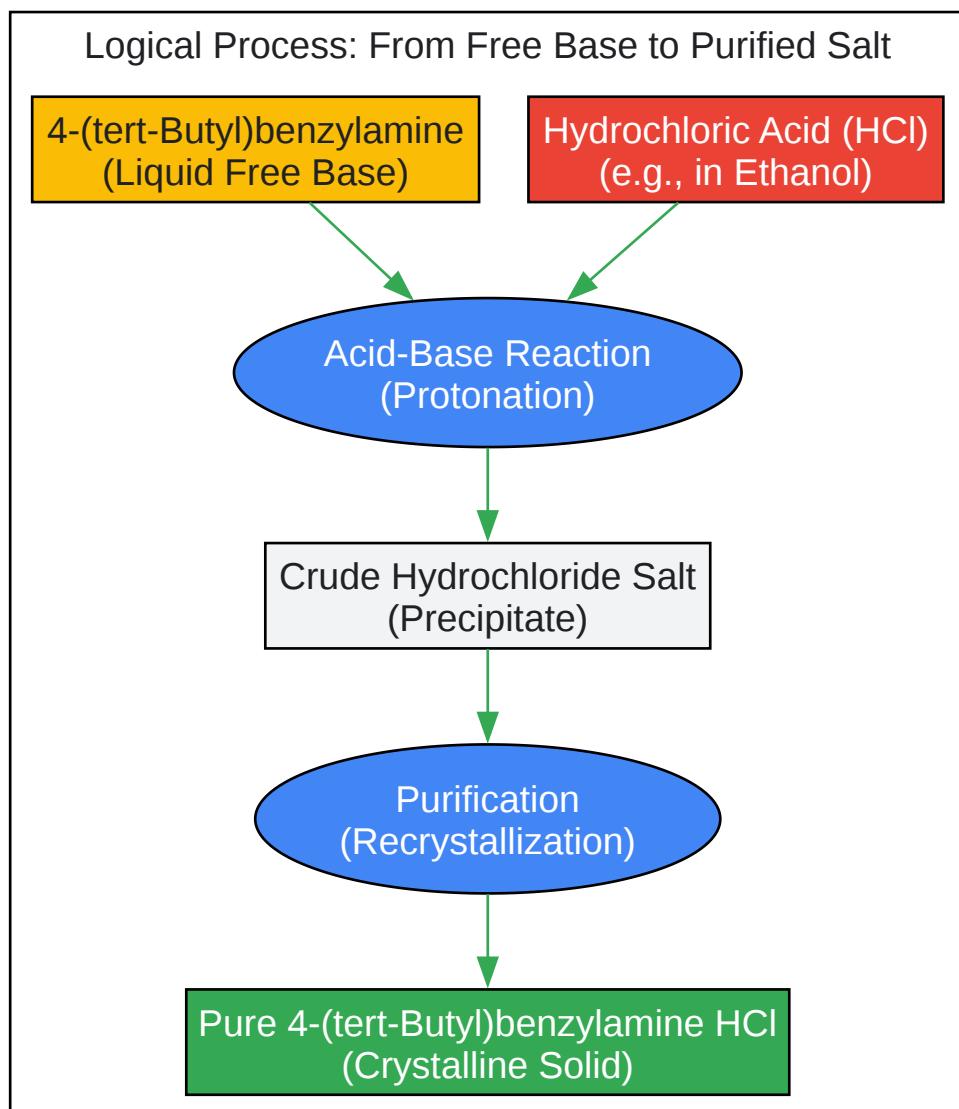
**Procedure:**

- **Solvent Selection:** Choose a solvent or solvent pair in which the compound is highly soluble at elevated temperatures but poorly soluble at low temperatures. Based on related procedures, absolute ethanol or a mixture of ethanol and diethyl ether is a suitable choice.[\[8\]](#)
- **Dissolution:** Place the crude **4-(tert-Butyl)benzylamine hydrochloride** in an Erlenmeyer flask. Add a minimal amount of hot absolute ethanol and heat the mixture gently while stirring until the solid completely dissolves.
- **Hot Filtration (Optional):** If insoluble impurities are present, perform a hot filtration by passing the hot solution through a fluted filter paper into a pre-warmed flask.
- **Crystallization:**
  - Allow the clear filtrate to cool slowly to room temperature. Crystal formation should begin as the solution cools.

- Once the flask has reached room temperature, place it in an ice bath to maximize crystal yield.
- Isolation of Crystals:
  - Collect the purified crystals by vacuum filtration using a Büchner funnel.
  - Wash the crystals with a small amount of ice-cold solvent (e.g., diethyl ether) to remove any remaining soluble impurities.<sup>[8]</sup>
- Drying: Dry the crystals under vacuum to remove all residual solvent. The final product should be a pure, crystalline solid.

## Logical Relationships in Synthesis and Purification

The conversion of the free base to its hydrochloride salt is a fundamental acid-base reaction, crucial for purification, handling, and formulation, as the salt form often exhibits greater stability and aqueous solubility.



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## References

- 1. [chemimpex.com](http://chemimpex.com) [chemimpex.com]
- 2. [cenmed.com](http://cenmed.com) [cenmed.com]

- 3. L20394.06 [thermofisher.cn]
- 4. 4-tert-Butylbenzylamine | 39895-55-1 [chemicalbook.com]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. N-(tert-Butyl)benzylamine | 3378-72-1 [chemicalbook.com]
- 7. 4-叔丁基苄胺 97% | Sigma-Aldrich [sigmaaldrich.com]
- 8. Organic Syntheses Procedure [orgsyn.org]
- 9. CN101704755A - Method for preparing p-tert-butylbenzylamine - Google Patents [patents.google.com]
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